Biological activity potential of 1-(3,5-Dichlorophenyl)propan-1-amine

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Compound of Interest

Compound Name:	*1-(3,5-Dichlorophenyl)propan-1-amine*
CAS No.:	*1270547-69-7*
Cat. No.:	*B1405247*

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Technical Monograph: 1-(3,5-Dichlorophenyl)propan-1-amine

Pharmacological Profiling & Synthetic Utility of a Lipophilic Benzylamine Scaffold

Part 1: Executive Technical Analysis

Compound Identity & Classification

1-(3,5-Dichlorophenyl)propan-1-amine is a specialized chemical probe belonging to the

-alkylbenzylamine class. It is structurally distinct from the phenethylamine class (e.g., amphetamines) due to the position of the amine group on the benzylic carbon (C1) rather than the

-carbon.

- IUPAC Name: **1-(3,5-Dichlorophenyl)propan-1-amine**

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- Chemical Scaffold:

  -Ethyl-3,5-dichlorobenzylamine

- Key Structural Features:
  - -Ethyl Group: Provides steric bulk at the chiral center, significantly increasing metabolic stability against deamination compared to unsubstituted benzylamines.
  - 3,5-Dichloro Substitution: Enhances lipophilicity and blocks para-hydroxylation, a common metabolic route for phenyl-ring compounds. This substitution pattern is frequently associated with increased potency in Monoamine Oxidase B (MAO-B) inhibition.

Pharmacological Significance (Mechanism of Action)

Unlike its constitutional isomer 3,5-dichloroamphetamine (a monoamine releaser), **1-(3,5-Dichlorophenyl)propan-1-amine** acts primarily through enzyme inhibition rather than transporter reversal.

- Monoamine Oxidase (MAO) Inhibition: The primary biological target for

  -substituted benzylamines is the MAO enzyme system. Research on the structural analog

  -ethylphenethylamine (AEPEA) demonstrates competitive inhibition of MAO enzymes.[1] The addition of electron-withdrawing chlorines at the 3,5-positions typically shifts selectivity towards MAO-B and increases binding affinity by exploiting the hydrophobic "entrance cavity" of the MAO-B active site.

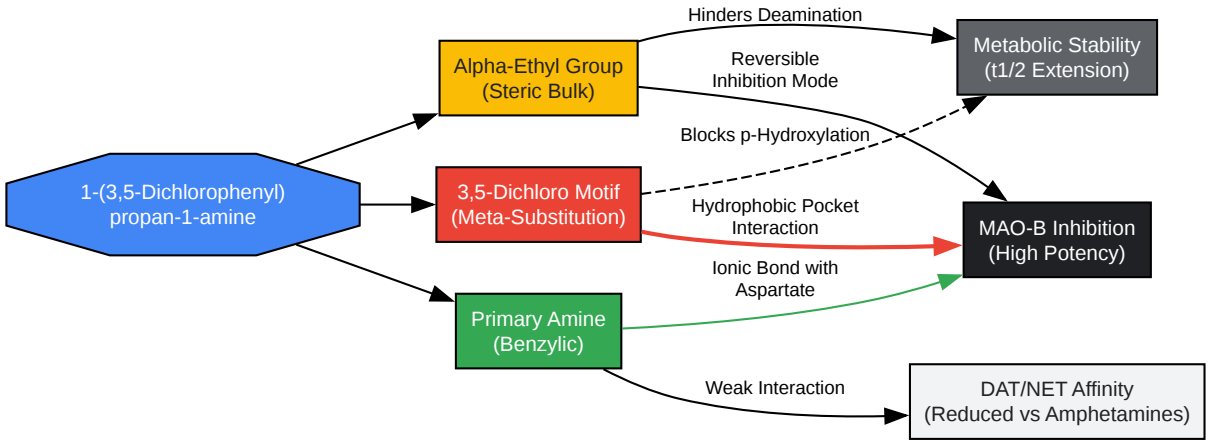
- Trace Amine Associated Receptor (TAAR) Modulation: As a lipophilic amine, this compound possesses the pharmacophore required for TAAR1 activation, potentially modulating dopaminergic firing rates, though with lower potency than

  -phenethylamines.

Part 2: Structure-Activity Relationship (SAR) Visualization

The following diagram illustrates the functional contributions of the molecule's specific moieties to its biological activity.

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Figure 1: SAR map highlighting the 3,5-dichloro motif's role in MAO-B selectivity and the

-ethyl group's role in metabolic resistance.

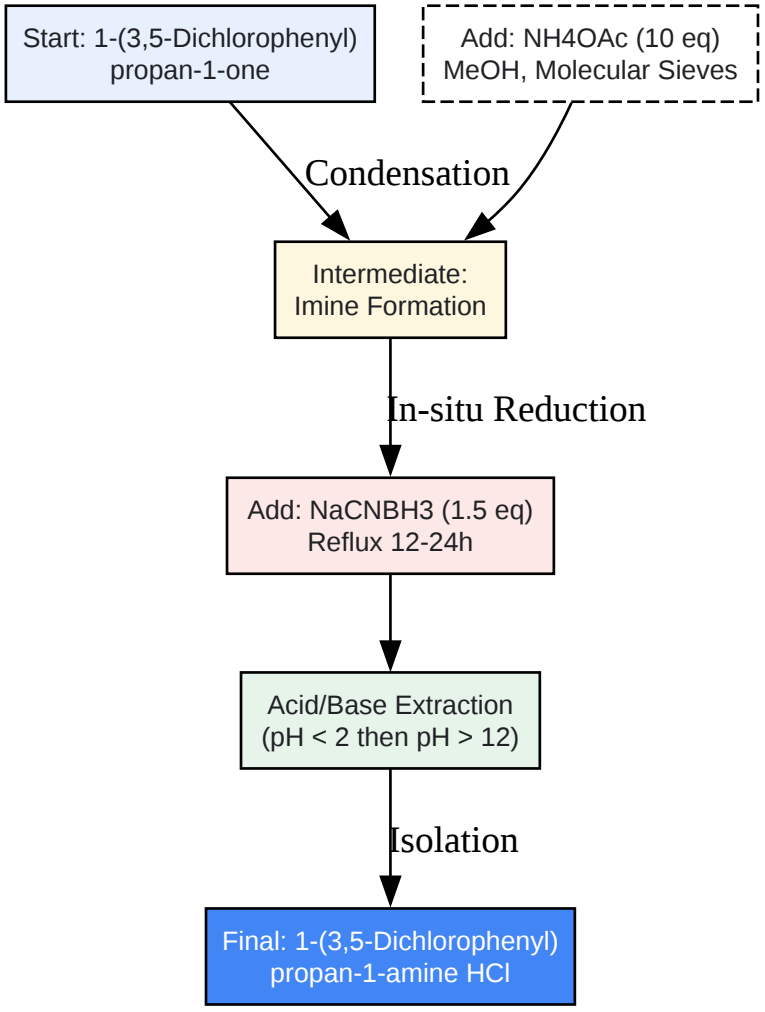
Part 3: Experimental Synthesis Protocol

Objective: Synthesis of **1-(3,5-Dichlorophenyl)propan-1-amine** via Reductive Amination.
Precursor: 1-(3,5-Dichlorophenyl)propan-1-one (CAS: 92821-92-6).[2]

Reaction Workflow

This protocol utilizes a "One-Pot" Reductive Amination using Ammonium Acetate and Sodium Cyanoborohydride. This method is preferred for its high yield and suppression of dialkylation byproducts.

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Figure 2: Step-by-step reductive amination pathway from the commercially available ketone.

Detailed Methodology

Reagents:

- 1-(3,5-Dichlorophenyl)propan-1-one (10 mmol)
- Ammonium Acetate (

) (100 mmol, 10 eq)
- Sodium Cyanoborohydride (

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) (15 mmol, 1.5 eq)

- Methanol (Dry, 50 mL)
- 3Å Molecular Sieves (Activated)

Procedure:

- Imine Formation: In a dry round-bottom flask equipped with a magnetic stir bar, dissolve the ketone (10 mmol) and ammonium acetate (100 mmol) in dry methanol (50 mL). Add 2g of activated molecular sieves to scavenge water and drive the equilibrium.
- Reduction: Add sodium cyanoborohydride (15 mmol) in a single portion.
- Reaction: Seal the flask under an inert atmosphere (

  or Ar) and stir at room temperature for 24–48 hours. Monitor consumption of the ketone via TLC (Solvent: Hexane/EtOAc 8:2).
- Quenching: Carefully add concentrated HCl dropwise until pH < 2 to quench unreacted hydride and hydrolyze any borate complexes. Stir for 30 minutes.
- Workup:
  - Evaporate methanol under reduced pressure.
  - Redissolve the residue in water (50 mL).
  - Wash the acidic aqueous layer with Diethyl Ether (

    mL) to remove non-basic impurities (unreacted ketone).
  - Basify the aqueous layer to pH > 12 using 20% NaOH solution. The solution will become cloudy as the free base amine precipitates.
  - Extract the free base into Dichloromethane (DCM,

    mL).
  - Dry combined organic layers over anhydrous

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, filter, and evaporate to yield the crude oil.

- Salt Formation: Dissolve the oil in minimal dry diethyl ether and add ethereal HCl dropwise. Filter the resulting white precipitate and recrystallize from Isopropanol/Ether.

Part 4: Biological Characterization Protocol

Objective: Determine the

and

values for MAO-A and MAO-B inhibition.

Assay Logic: Amplex Red Fluorometry

This protocol relies on the detection of

generated during the oxidation of a substrate (Tyramine) by MAO.

Parameter	Condition
Enzyme Source	Human Recombinant MAO-A and MAO-B (Baculosomes)
Substrate	Tyramine (Non-selective) or Benzylamine (MAO-B selective)
Probe	Amplex Red (10-acetyl-3,7-dihydroxyphenoxazine)
Detection	Fluorescence (Ex/Em: 530/590 nm)
Positive Control	Clorgyline (MAO-A) / Selegiline (MAO-B)

Step-by-Step Assay Workflow

- Preparation: Dilute test compound in DMSO to create a 7-point log-scale concentration range (e.g., 1 nM to 100

  M). Final DMSO concentration in well must be <1%.

- Incubation:

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- Mix 50

  L of Enzyme solution (0.05 U/mL) with 1

  L of test compound.

- Incubate at 37°C for 15 minutes to allow inhibitor binding.

- Reaction Start: Add 50

  L of Master Mix containing:

  - Amplex Red (200

    M)

  - Horseradish Peroxidase (2 U/mL)

  - Tyramine Substrate (2

    concentration).

- Measurement: Read fluorescence kinetically every 2 minutes for 30 minutes.

- Data Analysis: Calculate the slope of the linear portion of the curve (Reaction Rate). Plot Rate vs. Log[Inhibitor] to determine

  .

Part 5: Safety & Handling (E-E-A-T)

- Chemical Hazard: 3,5-dichloro derivatives are lipophilic and can penetrate skin. Wear nitrile gloves and work in a fume hood.

- Toxicity Warning: Halogenated anilines and benzylamines can exhibit nephrotoxicity. Avoid inhalation of dusts.

- Regulatory: While not globally scheduled, this compound is a structural isomer of controlled substances. Verify local regulations regarding "substantially similar" analogs before synthesis.

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